

An In-depth Technical Guide to the Physicochemical Properties of 5-Aminonicotinic Acid

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Compound of Interest

Compound Name: 5-Aminonicotinic acid

Cat. No.: B189487

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the melting point and thermal stability of **5-aminonicotinic acid**. The information herein is compiled for researchers, scientists, and professionals in drug development who require a thorough understanding of the material properties of this compound.

Physicochemical Data

The thermal properties of **5-aminonicotinic acid** are crucial for its handling, formulation, and storage. While specific thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC) data for **5-aminonicotinic acid** are not readily available in the cited literature, the established melting point provides a key parameter for its thermal profile. For comparative purposes, thermal analysis data for a structurally related compound, a co-crystal of 4-aminopyridine with succinic acid, is included.

Table 1: Thermal Properties of **5-Aminonicotinic Acid** and a Related Aminopyridine Co-crystal

Property	5-Aminonicotinic Acid	4-Aminopyridine:Succinic Acid Co-crystal[1]
Melting Point (°C)	293	195
Decomposition Onset (TGA, °C)	Data not available	190
Decomposition Range (TGA, °C)	Data not available	190–286

Note: The data for the 4-aminopyridine:succinic acid co-crystal is provided as a reference for a related aminopyridine structure.

Experimental Protocols

The following sections describe generalized experimental protocols for determining the melting point and thermal stability of organic compounds like **5-aminonicotinic acid** using Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA).

Differential Scanning Calorimetry is a fundamental technique for determining the melting point and other thermal transitions of a material.

Methodology:

- **Sample Preparation:** A small amount of the **5-aminonicotinic acid** sample (typically 1-5 mg) is accurately weighed and hermetically sealed in an aluminum DSC pan.
- **Instrument Setup:** A DSC instrument is calibrated using certified standards (e.g., indium).
- **Thermal Program:** The sample is subjected to a controlled temperature program. A typical program involves an initial equilibration at a sub-ambient temperature, followed by heating at a constant rate (e.g., 5-10 °C/min) under an inert nitrogen atmosphere.
- **Data Analysis:** The heat flow to the sample is measured as a function of temperature. The melting point is determined as the onset or peak of the endothermic event on the resulting DSC thermogram. The sharpness of the endotherm can provide an indication of the sample's purity.[1]

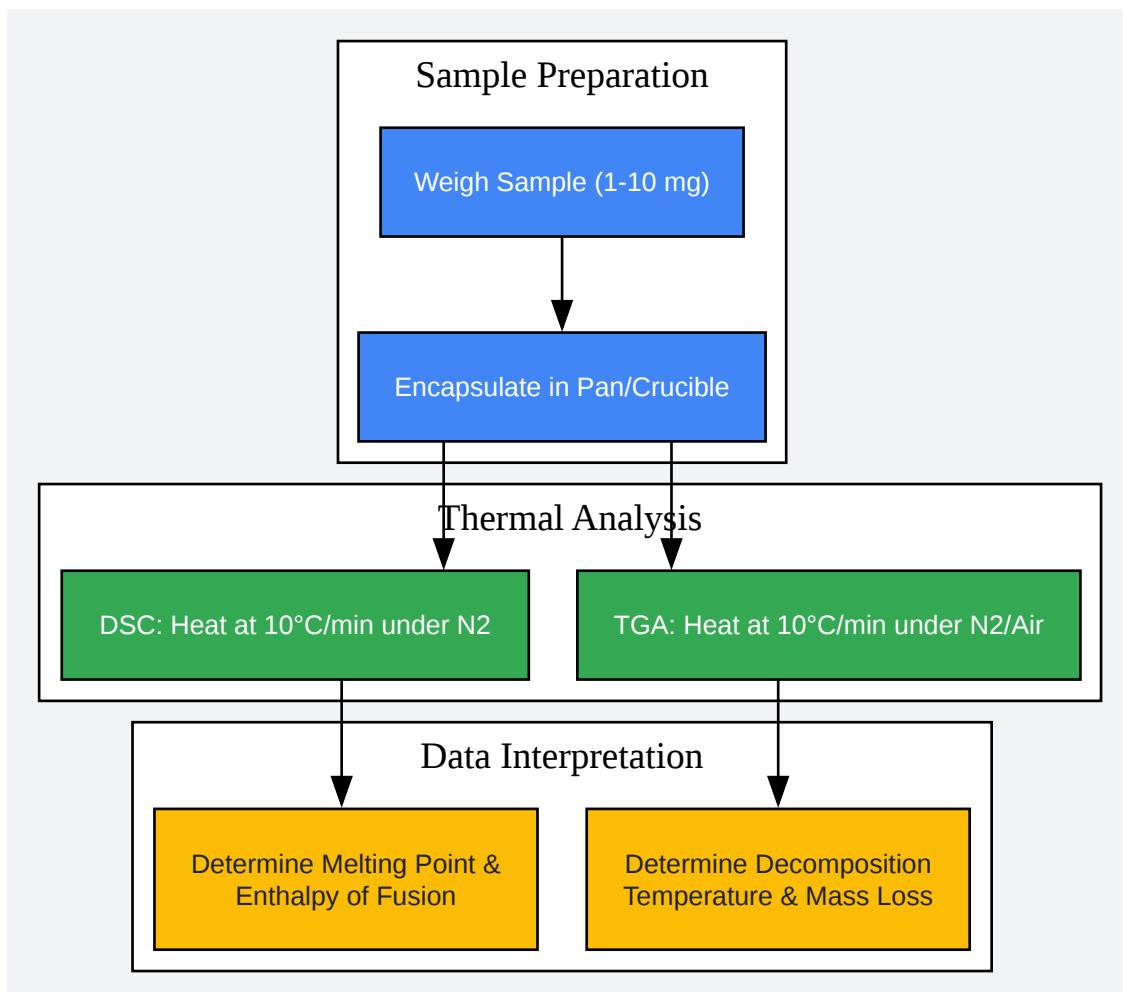
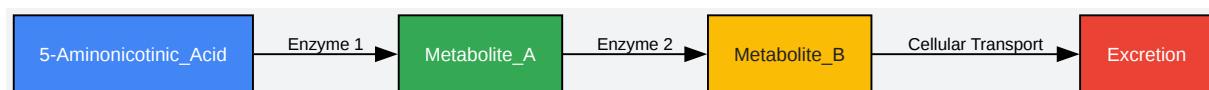
Thermogravimetric Analysis is employed to evaluate the thermal stability of a material by measuring its mass change as a function of temperature in a controlled atmosphere.

Methodology:

- Sample Preparation: A small, accurately weighed sample of **5-aminonicotinic acid** (typically 5-10 mg) is placed in a tared TGA crucible.
- Instrument Setup: The TGA instrument is tared and calibrated.
- Thermal Program: The sample is heated from ambient temperature to a final temperature (e.g., 600 °C) at a constant heating rate (e.g., 10 °C/min). The analysis is typically performed under a controlled atmosphere, such as nitrogen or air, to assess stability under inert or oxidative conditions, respectively.
- Data Analysis: The weight loss of the sample is recorded as a function of temperature. The onset of significant weight loss indicates the beginning of thermal decomposition. The TGA curve provides information on the decomposition temperature range and the presence of any volatile components.

Visualizations

The following diagrams illustrate a hypothetical metabolic pathway and a general experimental workflow relevant to the analysis of aminonicotinic acids.



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References

- 1. tandfonline.com [tandfonline.com]

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